

Essential Guide to the Safe Disposal of O-Phthalimide-C5-acid

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Compound of Interest

Compound Name: *O-Phthalimide-C5-acid*

Cat. No.: *B107536*

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents is paramount to ensuring laboratory safety and environmental protection. This guide provides a comprehensive overview of the recommended procedures for the safe disposal of **O-Phthalimide-C5-acid** (also known as 6-N-Phthalimidoylhexanoic acid, CAS No. 4443-26-9).

Disclaimer: A comprehensive Safety Data Sheet (SDS) for **O-Phthalimide-C5-acid** with specific disposal instructions is not readily available. The following procedures are based on the compound's chemical structure, available safety data for structurally related compounds, and general best practices for laboratory chemical waste management. Always consult with your institution's Environmental Health and Safety (EHS) department for specific guidance and to ensure compliance with local, state, and federal regulations.

Immediate Safety and Hazard Information

O-Phthalimide-C5-acid is classified with the following GHS hazard statements, indicating it should be handled with care:

- H303: May be harmful if swallowed.
- H315: Causes skin irritation.^[1]
- H319: Causes serious eye irritation.^[1]

- H335: May cause respiratory irritation.[1]

Due to these potential hazards, appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, must be worn at all times when handling this compound.

Quantitative Data Summary

The following table summarizes the key physical and chemical properties of **O-Phthalimide-C5-acid**, which are crucial for its safe handling and in determining the appropriate disposal route.

Property	Value
CAS Number	4443-26-9[2]
Molecular Formula	C ₁₄ H ₁₅ NO ₄ [3]
Molecular Weight	261.27 g/mol [3]
Physical Form	Solid
Melting Point	Not available
Boiling Point	Not available

Step-by-Step Disposal Protocol

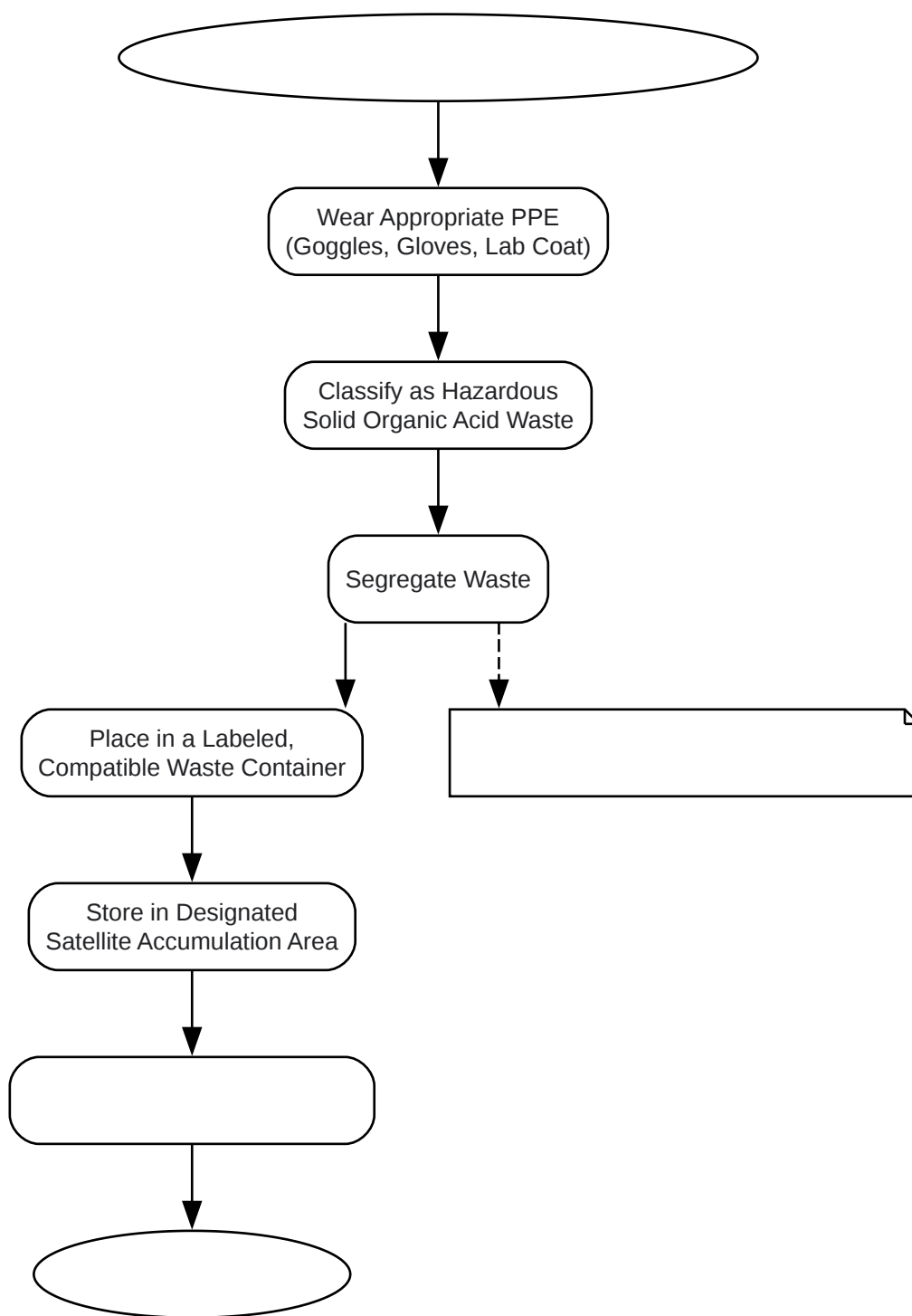
The primary and recommended disposal route for **O-Phthalimide-C5-acid** is through collection as hazardous chemical waste by a licensed EHS provider.[4] Do not attempt to dispose of this chemical down the drain or in regular trash.[4]

- Personal Protective Equipment (PPE): Before handling the waste, ensure you are wearing appropriate PPE, including chemical safety goggles, nitrile gloves, and a lab coat.
- Waste Classification: Treat **O-Phthalimide-C5-acid** as a hazardous solid organic acid waste. [4] Its hexanoic acid component suggests it should be handled as a potentially corrosive and irritating substance.[4]
- Waste Segregation and Collection:

- Container: Place the waste **O-Phthalimide-C5-acid** in a designated, compatible, and properly sealed hazardous waste container.^[5] The original container of the chemical can often be used for disposal.^[5]
- Labeling: The waste container must be clearly labeled with a hazardous waste tag that includes the full chemical name ("**O-Phthalimide-C5-acid**" or "6-N-Phthalimidoylhexanoic acid"), the CAS number (4443-26-9), and the approximate quantity of the waste.
- Incompatibility: Do not mix this waste with incompatible materials such as strong bases, strong oxidizing agents, or strong reducing agents.^[4] Store containers of acids and bases separately.^[4]
- Storage: Store the sealed and labeled waste container in a designated satellite accumulation area until it is collected by your institution's EHS personnel.^[4]
- Spill Management:
 - Minor Spills: For small spills, carefully sweep up the solid material, trying to avoid generating dust. Place the collected material into a designated hazardous waste container. Clean the spill area with an appropriate solvent and then wash with soap and water.
 - Major Spills: In the event of a large spill, evacuate the immediate area and contact your institution's EHS department immediately.^[4]

Disposal Workflow

The following diagram illustrates the decision-making process and workflow for the proper disposal of **O-Phthalimide-C5-acid**.



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